

Preparation of FMF-01-086-2 stock solution in DMSO

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Compound of Interest

Compound Name: FMF-01-086-2

CAS No.: 2135622-31-8

Cat. No.: B607484

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Application Note: Preparation and Handling of **FMF-01-086-2** Stock Solutions

Executive Summary

FMF-01-086-2 is a potent, selective small-molecule inhibitor targeting Aurora Kinases (Aurora A/B). Structurally, it possesses an acrylamide moiety, classifying it as a potential Targeted Covalent Inhibitor (TCI). This chemical architecture necessitates specific handling protocols to preserve the electrophilic "warhead" and ensure consistent biological activity. This guide outlines the precise methodology for preparing high-integrity stock solutions in Dimethyl Sulfoxide (DMSO), emphasizing solubility limits, stability preservation, and downstream assay compatibility.

Compound Profile & Physicochemical Properties

Understanding the physical nature of **FMF-01-086-2** is the prerequisite for successful solution preparation. The presence of the acrylamide group (deduced from the structure) implies reactivity toward nucleophiles, which dictates our choice of solvents and storage conditions.

Property	Specification	Notes
Compound Name	FMF-01-086-2	Critical for Molarity calculations.
CAS Number	2135622-31-8	
Molecular Weight	533.58 g/mol	
Formula	C ₃₀ H ₂₇ N ₇ O ₃	Exhibits dose-dependent inhibition of pAurora A.
Target	Aurora Kinase A/B	
Solubility (DMSO)	~40 mg/mL (75 mM)	
Solubility (Water)	Insoluble	Requires organic co-solvent for initial stock.
Structural Alert	Acrylamide Michael Acceptor	Sensitive to hydrolysis and nucleophilic attack (e.g., thiols).

Strategic Solubility Logic

Why DMSO?

FMF-01-086-2 is a hydrophobic heterocycle. Water or buffered saline will fail to solvate the crystalline lattice, leading to micro-precipitation that is often invisible to the naked eye but devastating to assay reproducibility. DMSO (Dimethyl Sulfoxide) is the industry standard due to its high dielectric constant and ability to disrupt solute-solute interactions.

The "Covalent" Factor

As a likely covalent inhibitor containing an acrylamide group (evident in the SMILES: O=C(C=C)N...), **FMF-01-086-2** is susceptible to degradation if stored improperly.

- Moisture Sensitivity: Water introduction into the stock solution can catalyze the slow hydrolysis of the acrylamide warhead over time. Anhydrous DMSO (≥99.9%) is mandatory.

- Freeze-Thaw Cycles: Repeated temperature shifts promote condensation and ice crystal formation, which can degrade the compound or cause irreversible precipitation.

Protocol: Stock Solution Preparation

Materials Required

- **FMF-01-086-2** (Solid powder).
- Anhydrous DMSO (Sigma-Aldrich or equivalent, stored over molecular sieves).
- Vortex mixer.
- Analytical balance (readable to 0.01 mg).
- Amber glass vials or low-binding polypropylene tubes (to prevent light degradation and plastic adsorption).

Step-by-Step Workflow

Step 1: Molar Calculations Before opening the vial, determine the target concentration. A standard stock concentration is 10 mM or 40 mg/mL (approx. 75 mM).

- Target: 10 mM Stock (Recommended for flexibility).
- Formula:

“

Example Calculation: To prepare 1 mL of a 10 mM stock:

Step 2: Weighing

- Equilibrate the compound vial to room temperature before opening to prevent water condensation on the hygroscopic powder.

- Weigh approximately 2–5 mg of **FMF-01-086-2** into a tared amber vial. Record the exact mass (e.g., 2.15 mg).

Step 3: Solvation (The "Reverse" Calculation) Do not add a fixed volume of DMSO. Instead, calculate the DMSO volume based on the exact mass weighed to achieve perfect molarity.

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Correction Formula:

“

Scenario: You weighed 2.15 mg. Target is 10 mM.

Step 4: Dissolution

- Add the calculated volume of Anhydrous DMSO to the vial.
- Vortex vigorously for 30–60 seconds.
- Visual Check: Inspect against a light source. The solution should be clear and free of particulates. If particulates persist, sonicate in a water bath for 5 minutes (keep temperature <30°C).

Step 5: Aliquoting & Storage

- Immediately aliquot the stock solution into small volumes (e.g., 20–50 µL) in PCR tubes or cryovials.
- Labeling: Include Compound Name, Concentration, Solvent, and Date.
- Storage: Store at -80°C for long-term stability (up to 1 year). Store at -20°C for short-term (<1 month).

Visualization: Workflow & Logic



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Figure 1: Optimized workflow for the preparation of **FMF-01-086-2** stock solutions, ensuring precision and compound stability.

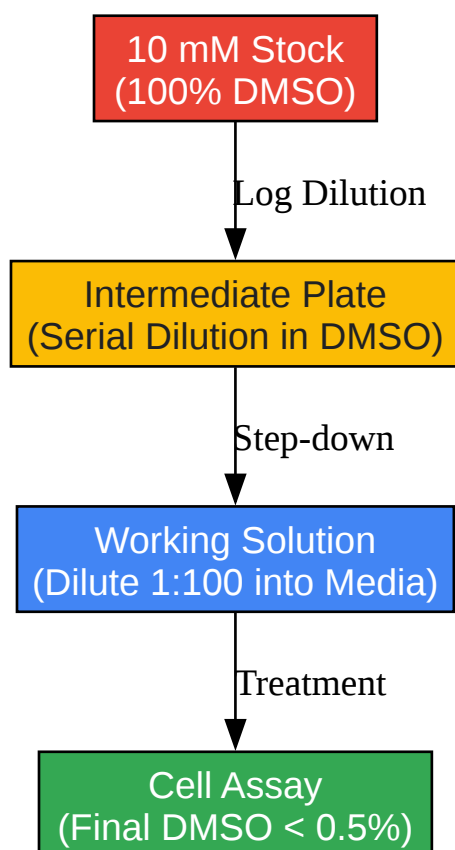
Usage in Biological Assays

When moving from DMSO stock to aqueous assay buffer, "DMSO Shock" can cause compound precipitation.

The Serial Dilution Strategy:

- Intermediate Dilution: Do not dilute directly from 10 mM stock to the assay well. Prepare a 100x or 1000x intermediate in DMSO first.
- Final Concentration: Ensure the final DMSO concentration in the cell assay is <0.5% (v/v) to avoid solvent toxicity, which can mimic Aurora kinase inhibition phenotypes.

Critical Note on Buffers: Since **FMF-01-086-2** contains an electrophilic acrylamide, avoid buffers with high concentrations of strong nucleophiles (e.g., >1 mM DTT or Mercaptoethanol) during the incubation phase if possible, or ensure the reaction time is short enough that the buffer thiols do not quench the drug before it binds the target.



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Figure 2: Recommended dilution scheme to prevent precipitation and maintain solvent consistency.

References

- Source of solubility data (40 mg/mL) and basic handling instructions.
- PubChem. (n.d.). Dimethyl Sulfoxide (Compound Summary). National Library of Medicine. Retrieved from [[Link](#)]
 - Reference for solvent physicochemical properties.
- Gray, N. S., et al. (Contextual). Discovery of covalent kinase inhibitors.
- Used for comparative structural analysis and distinguishing the specific "FMF" series nomencl
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